

Health and safety hazards of diethyl oxalate exposure

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Compound of Interest

Compound Name: Ethyl oxanilate

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An In-Depth Technical Guide to the Health and Safety Hazards of Diethyl Oxalate Exposure

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Abstract

Diethyl oxalate (CAS No. 95-92-1) is a pivotal chemical intermediate in the pharmaceutical, dye, and fine chemical industries.[1][2] While indispensable for various syntheses, its handling necessitates a profound understanding of its associated health and safety hazards. This guide provides a comprehensive technical overview of the toxicological profile, mechanisms of action, and critical safety protocols for diethyl oxalate. The primary toxicological concern stems not from the ester itself, but from its in vivo hydrolysis to oxalic acid, which can lead to severe systemic effects, most notably nephrotoxicity.[3] This document is intended for researchers, scientists, and drug development professionals who handle diethyl oxalate, offering field-proven insights to ensure a safe and compliant laboratory environment.

Physicochemical Characteristics and Hazard Profile

Diethyl oxalate is a colorless, oily liquid with a distinct aromatic odor.[1][2] Its physical properties are critical for understanding its behavior in a laboratory setting, from storage and handling to potential exposure routes. The compound is stable under normal conditions but is sensitive to moisture, slowly decomposing in the presence of water.[4][5][6]

Property	Value	Source(s)
Synonyms	Ethyl oxalate, Diethyl ethanedioate	[1][7]
Molecular Formula	C ₆ H ₁₀ O ₄	[1][8]
Molecular Weight	146.14 g/mol	[1][8]
Appearance	Colorless, oily liquid	[1][2]
Odor	Aromatic	[1][4]
Boiling Point	185 - 186 °C	[1][8]
Melting Point	-41 °C to -38.5 °C	[1][8]
Flash Point	75.56 °C to 76 °C (Combustible Liquid)	[1][9]
Density	~1.079 g/cm ³	[4][5]
Vapor Density	~5.0 (Heavier than air)	[4][5]
Solubility	Miscible with alcohols, ether, acetone; sparingly soluble in water, where it decomposes.	[3][4]
Stability	Stable, but moisture sensitive.	[4][6]

Under the Globally Harmonized System (GHS), diethyl oxalate is classified as harmful if swallowed and causes serious eye irritation.[7][10] Its vapor is significantly heavier than air, meaning it can accumulate in low-lying areas, posing a potential inhalation risk in poorly ventilated spaces.[3][5]

Core Directive: The Mechanism of Toxicity

The primary toxicological threat of diethyl oxalate is indirect. The parent compound is not the main cytotoxic agent; rather, its hazard is realized upon metabolic transformation. This is a critical concept for risk assessment and for understanding the clinical signs of exposure.

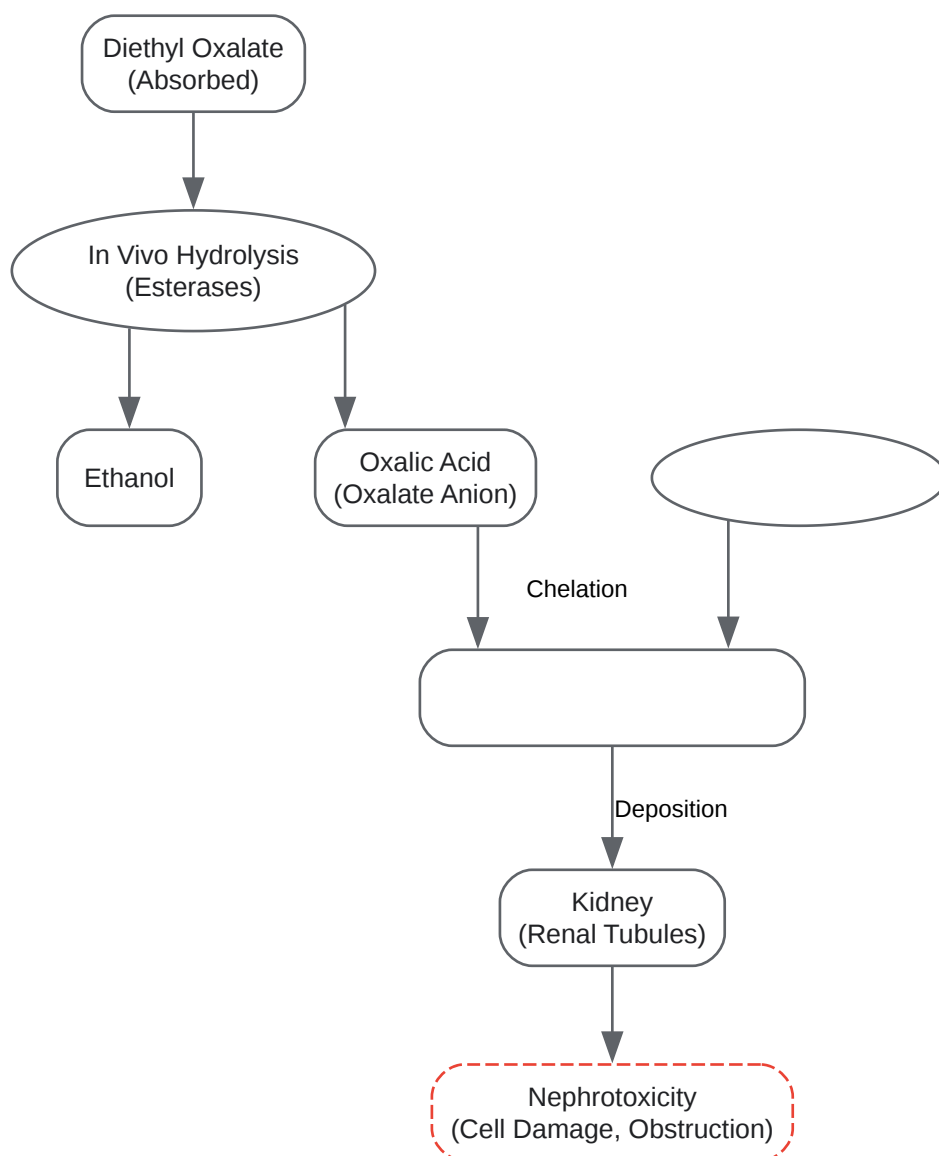
Toxicokinetics: Absorption and Metabolic Activation

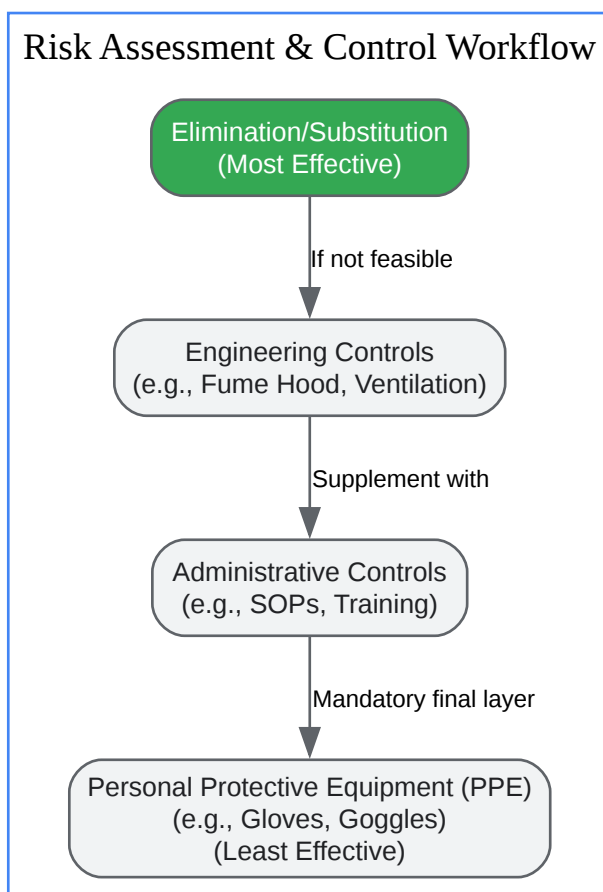
Diethyl oxalate can be absorbed systemically through ingestion, skin contact, and inhalation.[5][11] Following absorption, it is rapidly hydrolyzed by esterase enzymes in the body into its constituent parts: ethanol and oxalic acid.[3][12]

The toxic action is almost entirely attributable to the resulting oxalate anion.[3][13] Oxalate ions readily chelate with calcium ions in the bloodstream to form insoluble calcium oxalate monohydrate (COM) crystals.[13][14] It is the formation and deposition of these crystals, not the soluble oxalate ion itself, that is responsible for the observed membrane damage and cell death.[14]

Target Organ: The Kidney

The primary target organ for systemic diethyl oxalate toxicity is the kidney.[5] As the body's main filtration system, the kidneys are responsible for excreting oxalate.[13] High concentrations of calcium oxalate crystals in the renal tubules can lead to physical obstruction and direct cellular damage, resulting in conditions such as oxalate nephrolithiasis (kidney stones) and acute kidney injury.[13] Chronic exposure can lead to progressive and potentially irreversible kidney damage.[5][10]





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Caption: Hierarchy of controls for managing chemical exposure.

- **Engineering Controls:** This is the primary line of defense. Always handle diethyl oxalate in a well-ventilated area, preferably within a certified chemical fume hood. [7] Enclose operations where possible and use local exhaust ventilation at the point of chemical release. [11]*
- Administrative Controls:** Develop and strictly follow Standard Operating Procedures (SOPs) for handling and storage. Ensure all personnel are trained on the specific hazards and emergency procedures. Prohibit eating, drinking, and smoking in laboratory areas. [7]*
- Personal Protective Equipment (PPE):** PPE is essential but should not be the sole method of protection.
- **Eye/Face Protection:** Wear chemical splash goggles. A face shield is recommended where splashing is possible. [5][9] * **Skin Protection:** Wear appropriate chemical-resistant gloves

(e.g., nitrile, neoprene) and a lab coat. [9][11] All protective clothing should be removed before leaving the work area.

- Respiratory Protection: If engineering controls are insufficient or during emergency situations, use a NIOSH-approved respirator with an organic vapor cartridge. [9]

Standard Protocols for Safe Handling and Emergencies

Adherence to established protocols is a self-validating system for ensuring safety and minimizing risk.

General Handling and Storage

- Handling: Avoid all personal contact, including inhalation of vapors. Use equipment and techniques to minimize aerosol generation. Ground all containers and transfer equipment to prevent static electricity discharge. [15] Wash hands thoroughly with soap and water after handling. [7]* Storage: Store in a cool, dry, well-ventilated area away from heat, sparks, and open flames. [9][16] Keep containers tightly closed to prevent moisture contamination and vapor release. [7] Store separately from incompatible materials such as strong oxidizing agents, acids, and bases. [4][16]

Experimental Protocol: Minor Laboratory Spill Response (<100 mL)

Step	Action	Rationale
1. Alert & Evacuate	Alert personnel in the immediate area. If necessary, evacuate the lab.	Ensures immediate safety and prevents further exposure.
2. Control Ignition Sources	Turn off all nearby ignition sources (burners, hot plates).	Diethyl oxalate is a combustible liquid with a flash point of $\sim 76^{\circ}\text{C}$. [9]
3. Don PPE	Don appropriate PPE: chemical splash goggles, face shield, chemical-resistant gloves, and lab coat. If ventilation is poor, a respirator may be needed.	Protects the responder from splash, contact, and inhalation hazards.
4. Contain Spill	Contain the spill by surrounding it with an inert absorbent material (e.g., vermiculite, sand, or earth). [4] [9]	Prevents the spill from spreading.
5. Absorb & Collect	Absorb the spill with the inert material, working from the outside in. Use non-sparking tools to collect the absorbed material into a suitable, labeled container for chemical waste. [5][9]	Non-sparking tools prevent ignition of combustible vapors. Proper collection ensures safe disposal.
6. Decontaminate	Wipe the spill area with a suitable solvent (e.g., soap and water), followed by a final rinse with water.	Removes any residual chemical contamination.

7. Dispose	Dispose of the waste container and any contaminated PPE according to institutional and local hazardous waste regulations.	Ensures compliant and safe disposal of hazardous materials.
8. Report	Report the incident to the appropriate safety officer or supervisor.	Facilitates incident tracking and prevention of future occurrences.

First Aid Measures

Immediate and appropriate first aid is crucial in mitigating the effects of exposure. [7]

- Ingestion: Do NOT induce vomiting. [5][9] If the victim is conscious and alert, give 2-4 cupfuls of water or milk. Seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel. [9]* Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [5][9] Seek immediate medical attention from an ophthalmologist. [10]* Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. [5][9] Seek medical attention.
- Inhalation: Remove the victim from the exposure area to fresh air immediately. If breathing has stopped, provide artificial respiration. If breathing is difficult, administer oxygen. [5][9] Seek immediate medical attention.

Conclusion

Diethyl oxalate is a valuable reagent whose utility is counterbalanced by significant health and safety hazards. The cornerstone of its toxicity is its metabolic conversion to oxalic acid, leading to a primary risk of severe, and potentially chronic, kidney damage. It is also a serious eye irritant and is harmful if swallowed. Safe handling is entirely achievable through a disciplined application of the hierarchy of controls, prioritizing robust engineering solutions like fume hoods, supplemented by stringent administrative protocols and the consistent use of appropriate personal protective equipment. By understanding the causality behind its toxicity,

researchers can implement self-validating safety systems that protect both themselves and their colleagues, ensuring the continued and safe use of this important chemical intermediate.

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